

Comparative Technical Analysis: Disambiguating "CDK Inhibitor II"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *CDK inhibitor II*

Cat. No.: *B12457649*

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CAS 222035-13-4 (CDK2-Selective) vs. CAS 1269815-17-9 (CDK9-Selective)[1]

Executive Summary

Warning: Nomenclature Hazard. In the catalog landscape of kinase inhibitors, the designation "**CDK Inhibitor II**" is non-standardized and highly context-dependent. This guide resolves the critical confusion between two distinct compounds often sold under similar generic names but possessing radically different biological targets and mechanisms.

- CAS 222035-13-4 (often "Cdk2 Inhibitor II" or "Compound 3") is an Indolinone-based Sulfonamide that selectively targets CDK2, arresting cells at the G1/S transition.[1]
- CAS 1269815-17-9 (often "CDK-IN-2") is an Aminopyridine-based carboxamide that targets CDK9, inhibiting transcriptional elongation and RNA Polymerase II phosphorylation.[1]

Using the wrong isomer or CAS number will result in catastrophic experimental failure: one stops the cell cycle, the other shuts down global transcription.[1]

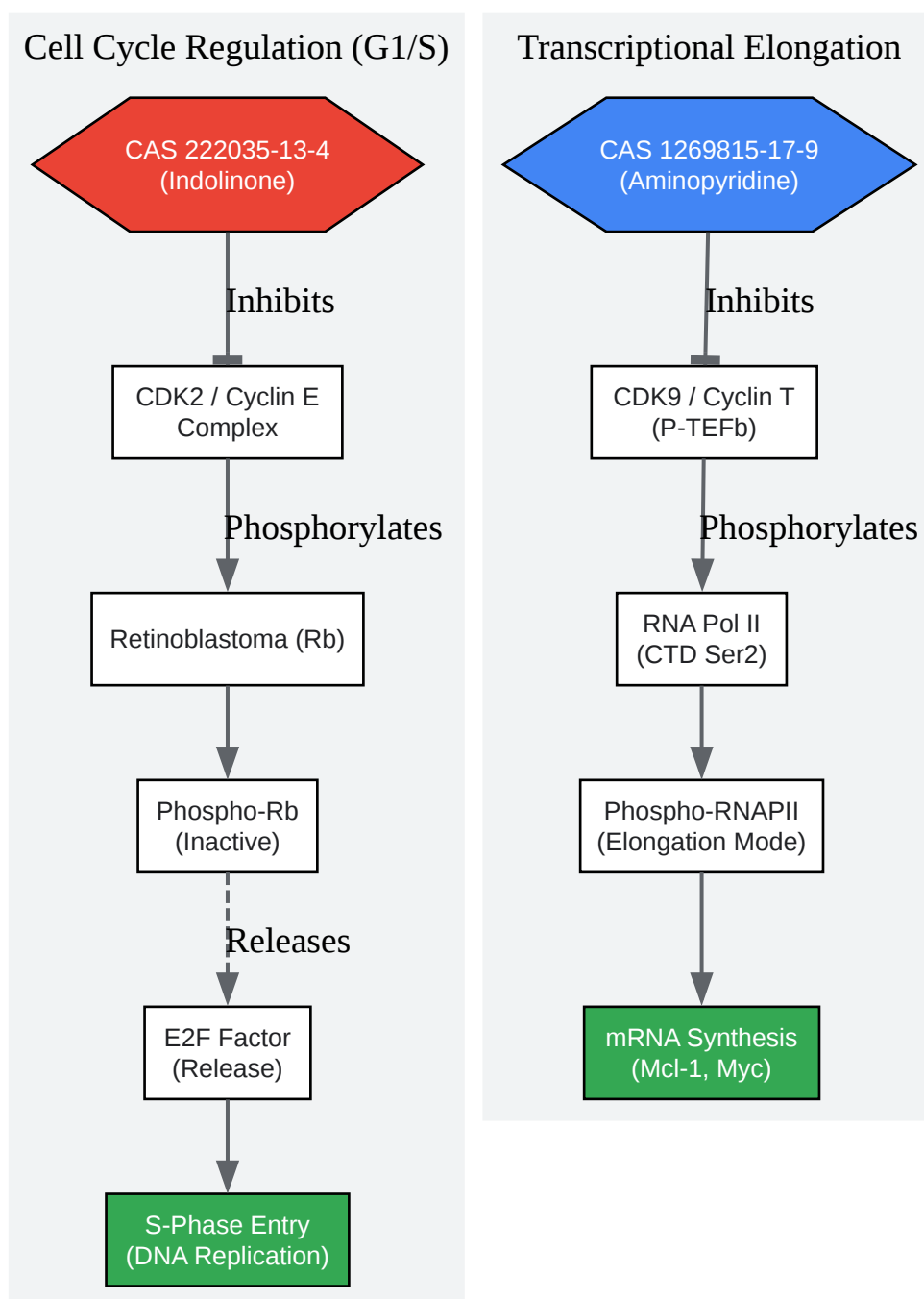
Part 1: Chemical & Mechanistic Divergence[1]

The following table contrasts the physicochemical properties and primary biological targets of both compounds.

Feature	CAS 222035-13-4 (CDK2 Inhibitor)	CAS 1269815-17-9 (CDK9 Inhibitor)
Primary Target	CDK2 (IC ₅₀ ~60 nM)	CDK9 (IC ₅₀ < 8 nM)
Chemical Class	Indolinone Sulfonamide	Aminopyridine Carboxamide
IUPAC Name	4-[2-(5-bromo-2-oxoindol-3-yl)hydrazinyl]benzenesulfonamide	(3R)-N-[5-chloro-4-(5-fluoro-2-methoxyphenyl)pyridin-2-yl]piperidine-3-carboxamide
Mechanism	ATP-competitive inhibition at the G1/S checkpoint. [1]	Inhibition of P-TEFb complex; blocks RNAPII CTD phosphorylation. [1]
Key Phenotype	G1 Arrest: Prevents Rb phosphorylation. [1]	Apoptosis: Rapid loss of Mcl-1/XIAP due to transcriptional pause. [1]
Solubility	DMSO (up to 100 mM). [1] Poor aqueous solubility. [1]	DMSO (up to 50 mM). [1]
Molecular Weight	395.23 g/mol	363.81 g/mol

Mechanistic Pathway Visualization

The diagram below illustrates the divergent signaling nodes targeted by these two inhibitors.



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Figure 1: Divergent signaling cascades.[1] CAS 222035-13-4 acts on the cell cycle machinery (left), while CAS 1269815-17-9 acts on the transcriptional machinery (right).[1]

Part 2: Experimental Application Guide

When to Use CAS 222035-13-4 (CDK2 Inhibitor)

Use this compound when your objective is cell cycle synchronization or studying the G1/S restriction point.^[1] It is a classic "tool compound" often used to replace serum starvation, which can be stressful to sensitive cell lines.^[1]

Protocol: G1/S Synchronization (Adherent Cells)

- Seeding: Plate cells (e.g., HeLa or U2OS) at 40-50% confluence.^[1]
- Preparation: Reconstitute CAS 222035-13-4 in anhydrous DMSO to 10 mM stock. Store at -20°C.
- Treatment: Dilute stock into fresh media to a final concentration of 2-5 μ M.
 - Note: Higher concentrations (>10 μ M) lose selectivity and may inhibit CDK1, causing G2/M arrest.^[1]
- Incubation: Incubate for 18-24 hours (approx. 1 cell cycle length).
- Release: Wash cells 2x with warm PBS and add inhibitor-free media.^[1]
- Validation: Harvest cells at T=0, T=4, and T=8 hours post-release. Perform Flow Cytometry (PI staining).^[1] You should observe a synchronized wave moving from G1 into S phase.^[1]

When to Use CAS 1269815-17-9 (CDK9 Inhibitor)

Use this compound to study transcriptional addiction in cancer (e.g., "Myc-addicted" tumors) or to block the expression of short-half-life proteins like Mcl-1.^[1] It is functionally similar to Flavopiridol but with a distinct chemical scaffold.^[1]

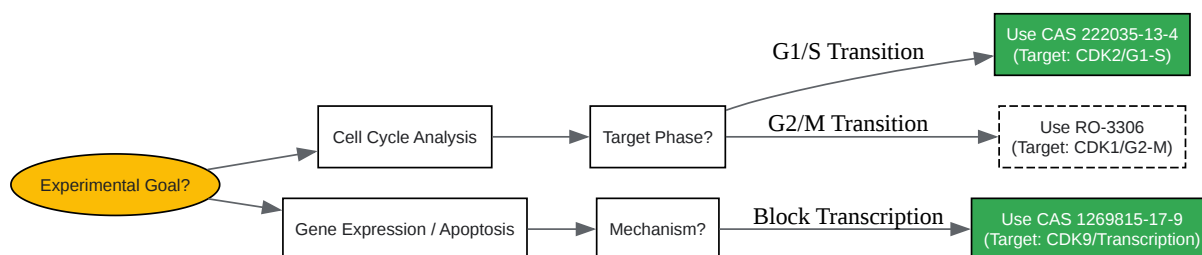
Protocol: Assessing Transcriptional Inhibition (Western Blot)

- Seeding: Plate cells at 70% confluence.
- Treatment: Treat cells with CAS 1269815-17-9 at 50-200 nM.
 - Note: This compound is significantly more potent than the CDK2 inhibitor.^[1] Do not use μ M range initially.

- Timepoint: Harvest lysates rapidly (2, 4, and 6 hours). CDK9 inhibition effects are fast.[1]
- Readout:
 - Primary Marker: Loss of Phospho-RNA Pol II (Ser2).[1]
 - Downstream Marker: Rapid degradation of Mcl-1 or Cyclin D1 protein levels (due to mRNA depletion).[1]
 - Apoptosis: Cleaved PARP appearance by 6-8 hours.[1]

Part 3: Selection Logic & Troubleshooting

The following decision tree helps verify you have the correct "**CDK Inhibitor II**" for your specific assay.



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Figure 2: Selection logic for CDK inhibitors.[1] Note that for G2/M arrest, neither of the "**CDK Inhibitor II**" candidates is appropriate; a CDK1 inhibitor like RO-3306 is required.[1]

Common Pitfalls

- The "Generic Name" Trap: Never order based on the name "**CDK Inhibitor II**" alone. Always verify the CAS number or the chemical structure (Indolinone vs. Aminopyridine).[1]
- Solubility: CAS 222035-13-4 (Indolinone) can precipitate in aqueous media if the DMSO concentration is <0.1% while the drug concentration is high.[1] Ensure rapid mixing during dilution.

- Off-Target Effects:
 - At >5 μ M, CAS 222035-13-4 may inhibit CDK1 and GSK3 β .[\[1\]](#)
 - At >500 nM, CAS 1269815-17-9 may exhibit broad kinase inhibition profiles typical of aminopyrimidines.[\[1\]](#)

References

- Identification of CAS 222035-13-4 (Indolinone)
 - Davis, S. T., et al. (2001).[\[1\]](#) "Prevention of chemotherapy-induced alopecia in rats by CDK2 inhibitors." *Science*, 291(5501), 134-137.[\[1\]](#)
 - Note: Describes the indolinone class of CDK2 inhibitors.
- Characterization of CAS 1269815-17-9 (CDK9 Inhibitor)
 - Lee, B., et al. (2018).[\[1\]](#)[\[2\]](#) "Discovery of Novel Kinase Inhibitors... in a 3D Model of Pancreatic Cancer." *SLAS Discovery*, 23(8), 850-861.[\[1\]](#)[\[2\]](#)
 - Note: Identifies the aminopyridine scaffold and its specificity for CDK9/Transcriptional machinery.
- General CDK Inhibitor Nomenclature & Mechanisms
 - Asghar, U., et al. (2015).[\[1\]](#) "The history and future of targeting cyclin-dependent kinases in cancer therapy." *Nature Reviews Drug Discovery*, 14(2), 130-146.[\[1\]](#)

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Sources

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